

(5-(Hydroxymethyl)thiophen-3-yl)boronic acid structural formula

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Compound of Interest

Compound Name: (5-(Hydroxymethyl)thiophen-3-yl)boronic acid

Cat. No.: B591728

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An In-depth Technical Guide to (5-(Hydroxymethyl)thiophen-3-yl)boronic acid

Abstract

(5-(Hydroxymethyl)thiophen-3-yl)boronic acid is a heterocyclic organic compound featuring a thiophene ring substituted with both a hydroxymethyl group and a boronic acid functional group. This unique structure makes it a valuable building block in medicinal chemistry and materials science. Boronic acids are known for their utility in Suzuki-Miyaura cross-coupling reactions, enabling the formation of carbon-carbon bonds. The presence of the thiophene moiety, a common scaffold in pharmaceuticals, and a reactive hydroxymethyl group provides multiple points for molecular elaboration. This document serves as a comprehensive technical guide for researchers, scientists, and drug development professionals, detailing the compound's properties, a plausible synthesis pathway, experimental protocols, and safety information.

Introduction

Heterocyclic boronic acids are critical reagents in modern organic synthesis. Their stability, low toxicity, and versatile reactivity have established them as indispensable tools for creating complex molecular architectures. Among these, thiophene-based boronic acids are of particular interest due to the prevalence of the thiophene ring in a wide array of biologically active compounds. **(5-(Hydroxymethyl)thiophen-3-yl)boronic acid** emerges as a significant

intermediate, offering a trifunctional platform for synthetic diversification in the development of novel therapeutic agents and functional materials.

Chemical Properties and Structural Formula

The structural formula of **(5-(Hydroxymethyl)thiophen-3-yl)boronic acid** is presented below, followed by a table summarizing its key chemical properties.

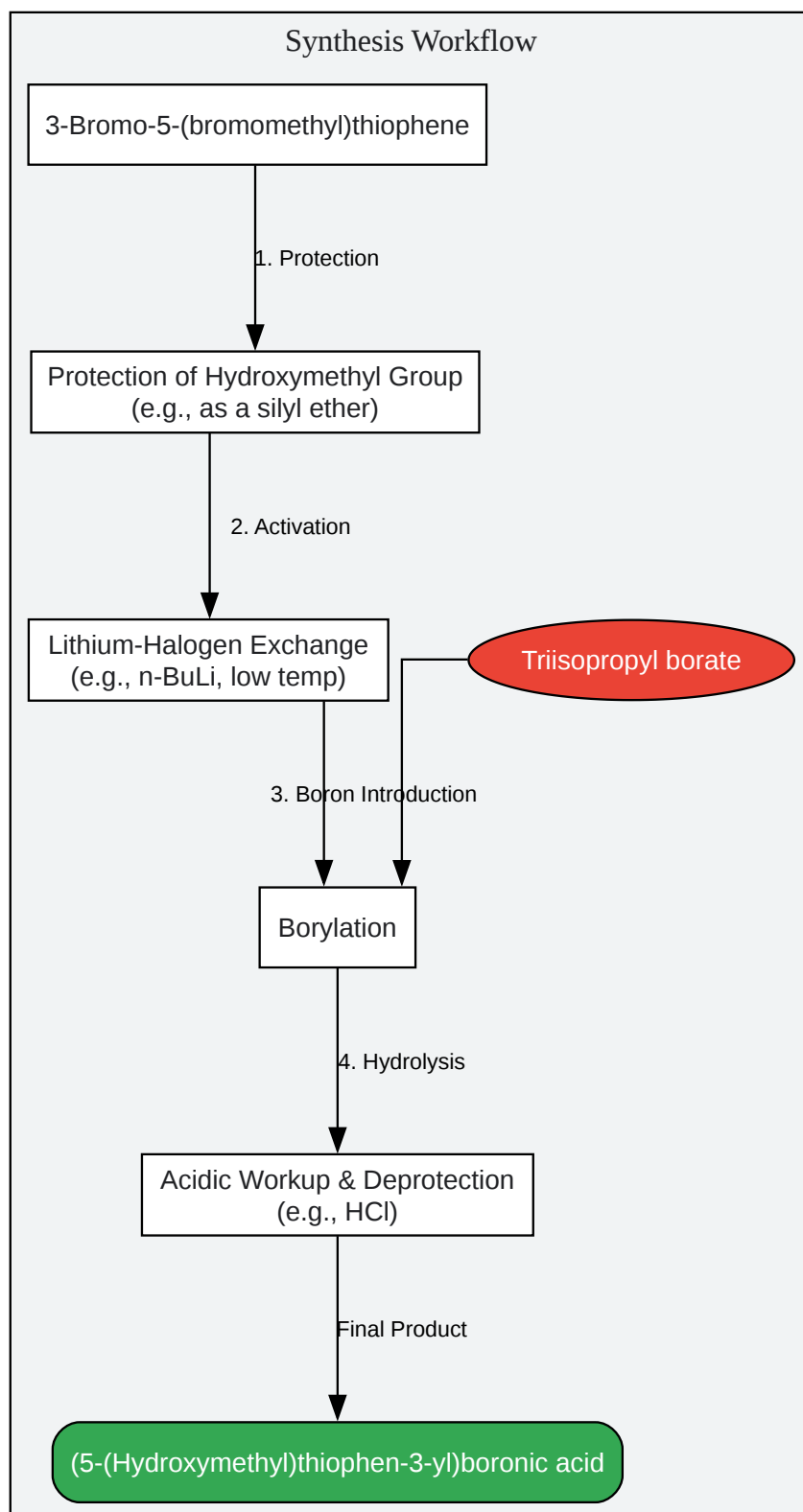
Structural Formula:

Table 1: Chemical and Physical Properties

Property	Value	Reference(s)
CAS Number	1268683-45-9	
Molecular Formula	C5H7BO3S	
Molecular Weight	157.99 g/mol	
Physical Form	Solid	
Purity	Typically ≥95%	
Storage Conditions	Keep in a dark place, inert atmosphere, 2-8°C	
SMILES Code	<chem>OCC1=CC(B(O)O)=CS1</chem>	
InChI Key	KSCBULRYCWLXQG-UHFFFAOYSA-N	

Synthesis Pathway

The synthesis of substituted thiophene boronic acids can be achieved through several established organometallic routes. A common and plausible pathway involves the lithiation of a suitably protected bromothiophene derivative followed by electrophilic trapping with a borate ester. The subsequent hydrolysis of the resulting boronate ester yields the desired boronic acid.



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Caption: Generalized synthesis pathway for **(5-(Hydroxymethyl)thiophen-3-yl)boronic acid**.

Applications in Research and Drug Development

(5-(Hydroxymethyl)thiophen-3-yl)boronic acid is a versatile intermediate with significant potential in several research areas:

- **Suzuki-Miyaura Cross-Coupling:** As a boronic acid, its primary application is in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions. This allows for the efficient formation of C-C bonds with aryl, vinyl, or alkyl halides, providing access to a vast range of complex biaryl and substituted thiophene structures. These structures are scaffolds for new drug candidates.
- **Medicinal Chemistry:** Boronic acids themselves can act as enzyme inhibitors by forming reversible covalent bonds with active site serine or threonine residues. The thiophene core is a well-known pharmacophore. The additional hydroxymethyl group allows for further derivatization, such as esterification or etherification, to modulate solubility, binding affinity, and pharmacokinetic properties.
- **Materials Science:** Thiophene-based molecules are fundamental units in the synthesis of conductive polymers and organic electronics. This boronic acid can be used to introduce functionalized thiophene units into larger conjugated systems for applications in organic light-emitting diodes (OLEDs) and organic photovoltaics (OPV).
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